

An In-depth Technical Guide to Ethyl 3-n-propylpyrazole-5-carboxylate

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Compound of Interest

Compound Name: *Ethyl 3-n-propylpyrazole-5-carboxylate*

Cat. No.: *B052534*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ethyl 3-n-propylpyrazole-5-carboxylate**, a heterocyclic compound of interest in chemical synthesis and potential pharmaceutical applications. This document details its chemical identity, physicochemical properties, a representative synthetic protocol, and explores a potential mechanism of action based on the activities of structurally related compounds.

Chemical Identity and Synonyms

Ethyl 3-n-propylpyrazole-5-carboxylate is a pyrazole derivative with a propyl group at the 3-position and an ethyl carboxylate group at the 5-position of the pyrazole ring. Due to nomenclature variations, it is known by several synonyms.

Synonyms:

- Ethyl 5-n-propyl-1H-pyrazole-3-carboxylate
- 3-n-Propylpyrazole-5-carboxylic acid ethyl ester
- 3-Propyl-1H-pyrazole-5-carboxylic acid ethyl ester
- 5-Propyl-1H-pyrazole-3-carboxylic acid ethyl ester

- Ethyl 3-propyl-1H-pyrazole-5-carboxylate
- 1H-Pyrazole-3-carboxylic acid, 5-propyl-, ethyl ester

CAS Number: 92945-27-2

Physicochemical Properties

The known quantitative data for **Ethyl 3-n-propylpyrazole-5-carboxylate** are summarized in the table below. Spectroscopic data such as ¹H NMR, ¹³C NMR, IR, and Mass Spectrometry for this specific compound are not readily available in public databases.

| Property | Value |
|-------------------|--|
| Molecular Formula | C ₉ H ₁₄ N ₂ O ₂ |
| Molecular Weight | 182.22 g/mol |
| Melting Point | 48-50 °C |
| Appearance | White to off-white crystalline powder |
| Purity | Typically ≥98% |
| InChI Key | SUALHSUMUQQLJP-UHFFFAOYSA-N |
| Canonical SMILES | <chem>CCCC1=CC(=NN1)C(=O)OCC</chem> |

Experimental Protocols: Synthesis

A plausible and detailed experimental protocol for the synthesis of **Ethyl 3-n-propylpyrazole-5-carboxylate** can be derived from general methods for pyrazole synthesis. A common approach involves the condensation of a β-ketoester with hydrazine.

Objective: To synthesize **Ethyl 3-n-propylpyrazole-5-carboxylate**.

Materials:

- Ethyl 2,4-dioxoheptanoate

- Hydrazine hydrate
- Ethanol
- Glacial acetic acid
- Sodium bicarbonate
- Anhydrous magnesium sulfate
- Ethyl acetate
- Hexane
- Standard laboratory glassware (round-bottom flask, condenser, dropping funnel, etc.)
- Magnetic stirrer with heating mantle
- Rotary evaporator
- Thin-layer chromatography (TLC) plates (silica gel)

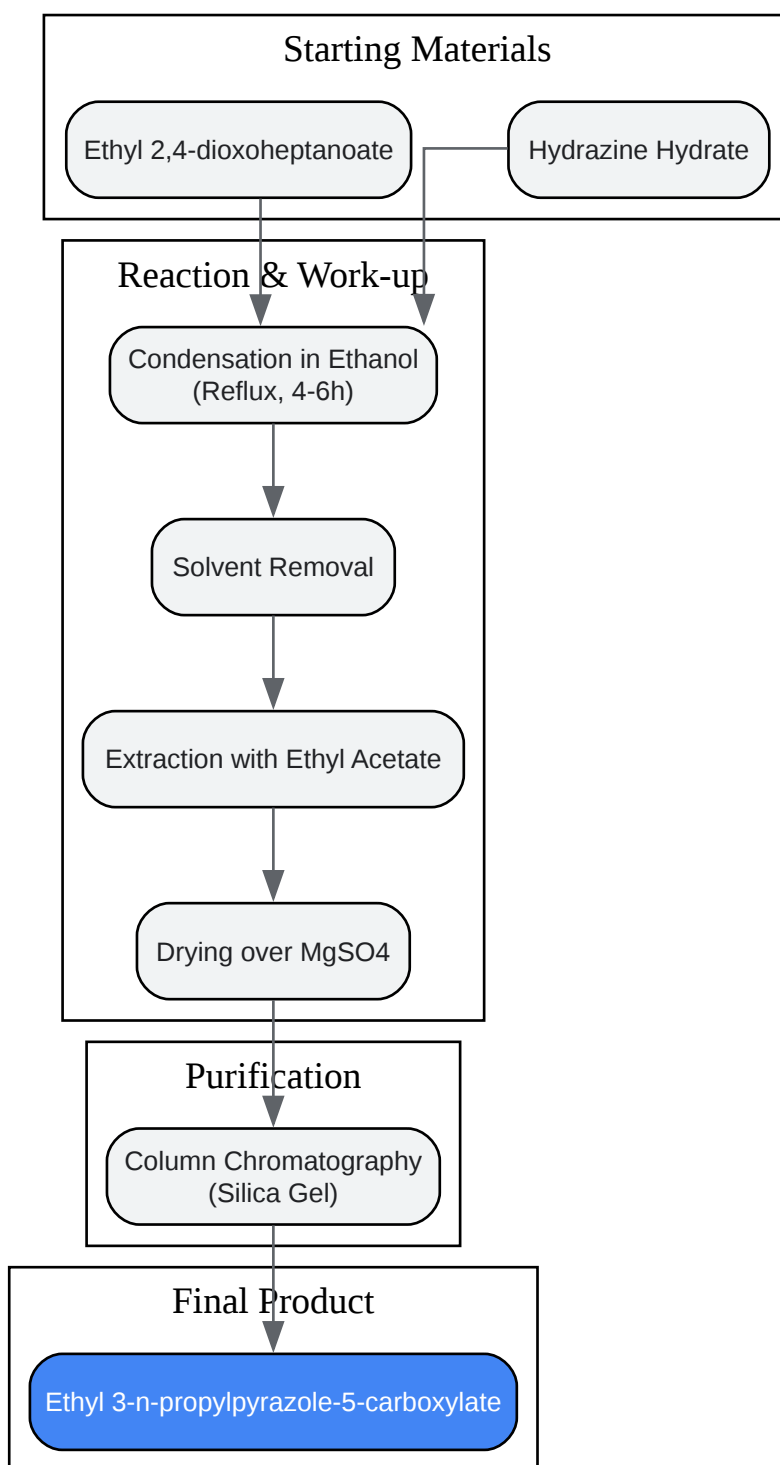
Procedure:

- **Reaction Setup:** In a 250 mL round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve ethyl 2,4-dioxoheptanoate (1 equivalent) in ethanol (10 volumes).
- **Addition of Hydrazine:** To the stirred solution, add hydrazine hydrate (1.1 equivalents) dropwise at room temperature. A slight exotherm may be observed.
- **Reaction:** After the addition is complete, add a catalytic amount of glacial acetic acid (0.1 equivalents). Heat the reaction mixture to reflux and maintain for 4-6 hours.
- **Monitoring:** Monitor the progress of the reaction by TLC (e.g., using a 3:1 hexane:ethyl acetate eluent) until the starting material is consumed.
- **Work-up:** After the reaction is complete, allow the mixture to cool to room temperature. Concentrate the mixture under reduced pressure using a rotary evaporator to remove the

ethanol.

- **Extraction:** To the residue, add ethyl acetate and a saturated aqueous solution of sodium bicarbonate to neutralize the acetic acid. Transfer the mixture to a separatory funnel, shake, and separate the layers. Extract the aqueous layer twice more with ethyl acetate.
- **Drying and Filtration:** Combine the organic layers and dry over anhydrous magnesium sulfate. Filter the drying agent and wash the filter cake with a small amount of ethyl acetate.
- **Purification:** Concentrate the filtrate under reduced pressure to obtain the crude product. Purify the crude product by column chromatography on silica gel using a gradient of hexane and ethyl acetate as the eluent.
- **Isolation:** Combine the fractions containing the pure product (as determined by TLC) and evaporate the solvent to yield **Ethyl 3-n-propylpyrazole-5-carboxylate** as a white to off-white solid.

Visualizations

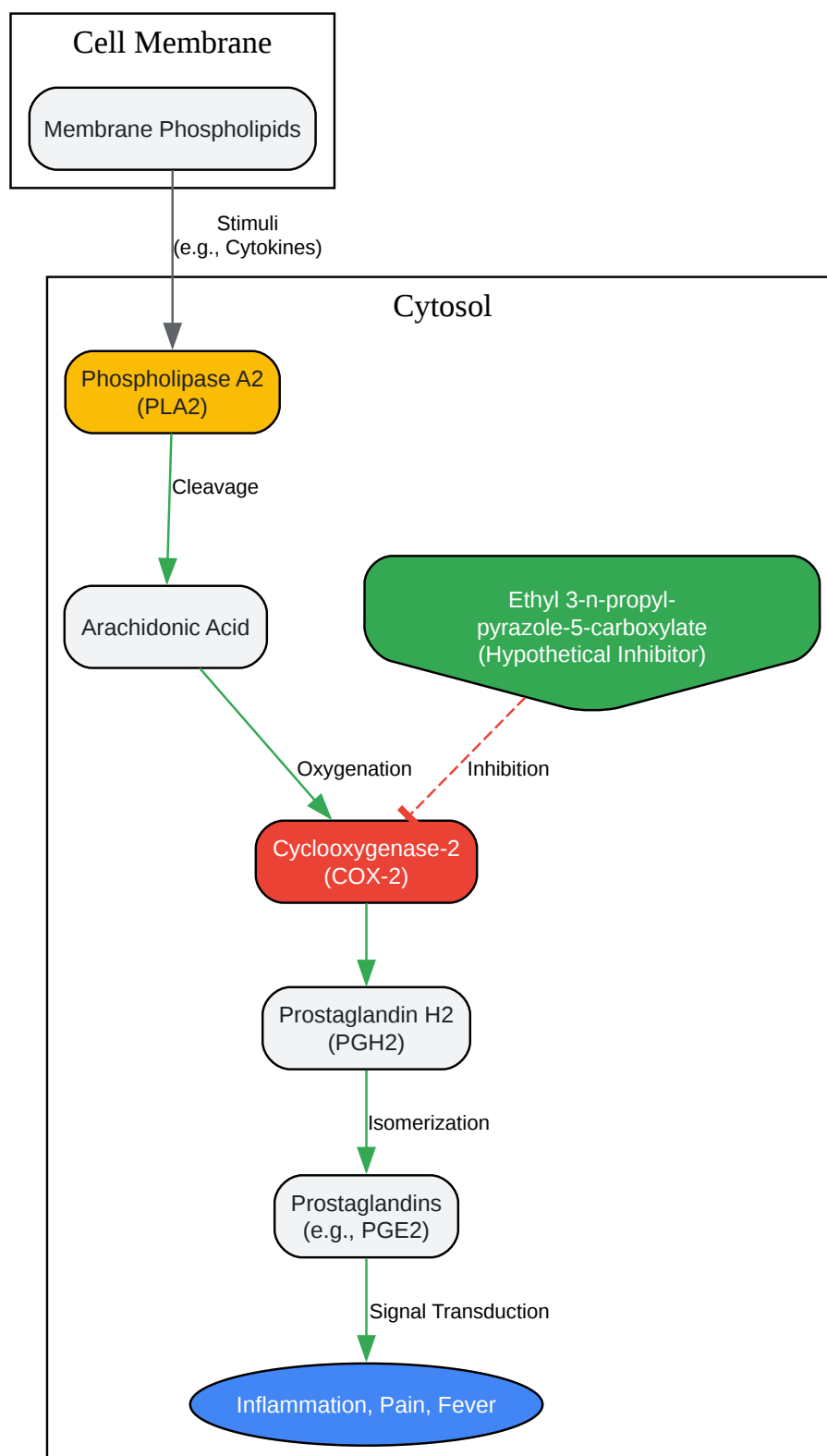


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Caption: Synthetic pathway for **Ethyl 3-n-propylpyrazole-5-carboxylate**.

While the specific biological activity of **Ethyl 3-n-propylpyrazole-5-carboxylate** is not well-documented, many pyrazole derivatives are known to exhibit anti-inflammatory properties through the inhibition of cyclooxygenase (COX) enzymes, particularly COX-2.^{[1][2]} The following diagram illustrates this hypothetical mechanism of action.

Disclaimer: This diagram represents a potential signaling pathway based on the known activity of structurally similar compounds. The actual biological activity of **Ethyl 3-n-propylpyrazole-5-carboxylate** has not been definitively established.



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Caption: Hypothetical inhibition of the COX-2 signaling pathway.

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References

- 1. researchgate.net [researchgate.net]
- 2. encyclopedia.pub [encyclopedia.pub]
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